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ANP [Des18-22] 4-23 amide (rat) storage conditions and shelf life

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Compound of Interest

Compound Name: ANP [Des18-22] 4-23 amide (rat)

Cat. No.: B13807758

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Technical Support Center: ANP [Des18-22] 4-23 amide (rat)

This technical support center provides researchers, scientists, and drug development professionals with essential information for the effective storage, handling, and use of **ANP** [Des18-22] 4-23 amide (rat).

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for lyophilized **ANP [Des18-22] 4-23** amide (rat)?

A1: Lyophilized **ANP [Des18-22] 4-23 amide (rat)** should be stored at -20°C for long-term stability.[1][2][3][4] It is crucial to protect the peptide from moisture and light.[1][2] Before opening, the vial should be allowed to equilibrate to room temperature in a desiccator to prevent condensation.[2][3]

Q2: How should I reconstitute lyophilized ANP [Des18-22] 4-23 amide (rat)?

A2: The choice of solvent depends on the experimental requirements. For aqueous solutions, sterile, purified water or a buffer (pH 5-6) is recommended to enhance stability.[3] If the peptide has low aqueous solubility, a small amount of an organic solvent like DMSO or DMF can be used for initial dissolution, followed by dilution with the aqueous buffer. Always use gentle







mixing, such as swirling or inversion, to dissolve the peptide, and avoid vigorous shaking to prevent aggregation.

Q3: What is the shelf life of ANP [Des18-22] 4-23 amide (rat) once reconstituted?

A3: The shelf life of the reconstituted peptide is limited. For stock solutions, it is recommended to store them at -20°C for up to one month or at -80°C for up to six months. It is best to prepare single-use aliquots to avoid repeated freeze-thaw cycles, which can lead to degradation.[3]

Q4: Can I store the reconstituted peptide at 4°C?

A4: Storing reconstituted peptides at 4°C is only recommended for very short-term use (a few days). For longer-term storage, freezing at -20°C or -80°C is necessary to minimize degradation.[5]

Q5: What are the main degradation pathways for this peptide in solution?

A5: Peptides in solution can degrade through several mechanisms, including hydrolysis, oxidation (especially of Cys, Met, and Trp residues), and deamidation (of Asn and Gln residues).[1] Maintaining a slightly acidic pH (5-6) and storing the solution frozen can help to minimize these degradation processes.[3]

Storage Conditions and Shelf Life

The following table summarizes the recommended storage conditions and shelf life for **ANP** [Des18-22] 4-23 amide (rat) in both lyophilized and solution forms.



Form	Storage Temperature	Shelf Life	Special Conditions
Lyophilized Powder	-20°C	Several years	Protect from moisture and light.
Stock Solution	-20°C	Up to 1 month	Prepare single-use aliquots to avoid freeze-thaw cycles.
Stock Solution	-80°C	Up to 6 months	Prepare single-use aliquots to avoid freeze-thaw cycles.

Troubleshooting Guide

Issue 1: The lyophilized peptide is difficult to weigh accurately due to static electricity.

- Potential Cause: Peptides, especially when highly purified and lyophilized, can be prone to static charge.
- Troubleshooting Steps:
 - Use an anti-static weighing dish or an ionizer.
 - Ensure the weighing environment is not overly dry.
 - Handle the vial with anti-static gloves.

Issue 2: The peptide does not fully dissolve in the chosen solvent.

- Potential Cause: The peptide may have poor solubility in the initial solvent.
- Troubleshooting Steps:
 - If using an aqueous buffer, try gentle warming or brief sonication.
 - For hydrophobic peptides, dissolve first in a minimal amount of a compatible organic solvent (e.g., DMSO, DMF) before adding the aqueous buffer.



• Ensure the pH of the buffer is appropriate for the peptide's isoelectric point.

Issue 3: I am observing a loss of peptide activity in my experiments.

- Potential Cause: The peptide may have degraded due to improper storage or handling.
- Troubleshooting Steps:
 - Review the storage conditions of both the lyophilized powder and the reconstituted solution.
 - Avoid repeated freeze-thaw cycles by using single-use aliquots.
 - Ensure the peptide solution is protected from light and stored at the correct temperature.
 - Prepare fresh solutions for critical experiments.

Experimental Protocols Detailed Methodology for Rat Aortic Ring Vasorelaxation Assay

This protocol describes a common application for **ANP [Des18-22] 4-23 amide (rat)** to assess its vasodilatory effects.

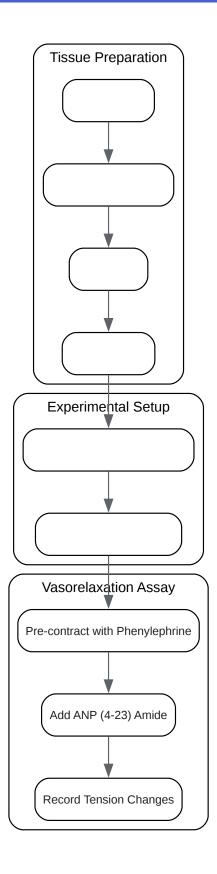
- 1. Tissue Preparation:
- Euthanize a male Wistar rat (250-300g) via an approved method.
- Carefully excise the thoracic aorta and place it in ice-cold Krebs-Henseleit (K-H) solution (composition in mM: 118 NaCl, 4.75 KCl, 1.2 MgSO₄, 1.19 KH₂PO₄, 2.54 CaCl₂, 25 NaHCO₃, 11 glucose, pH 7.4).[6]
- Clean the aorta of adherent connective and adipose tissues.
- Cut the aorta into rings of approximately 4-5 mm in length.[7]
- 2. Experimental Setup:



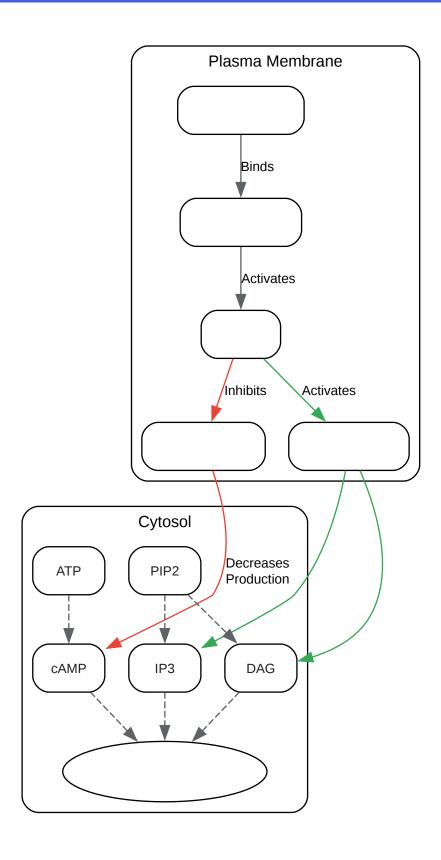
- Suspend the aortic rings between two stainless steel hooks in an organ bath containing K-H solution at 37°C, continuously bubbled with 95% O₂ and 5% CO₂.[7]
- Apply a resting tension of 1.5-2.0 g and allow the rings to equilibrate for at least 60 minutes, changing the K-H solution every 15 minutes.[7][8]
- 3. Vasorelaxation Study:
- Pre-contract the aortic rings with a submaximal concentration of a vasoconstrictor, such as phenylephrine (e.g., $1 \mu M$).
- Once a stable contraction plateau is reached, cumulatively add ANP [Des18-22] 4-23 amide
 (rat) in increasing concentrations (e.g., 1 nM to 10 μM).
- Record the changes in isometric tension until a maximal relaxation response is observed.
- Calculate the relaxation as a percentage of the pre-contraction induced by phenylephrine.

Visualizations









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